

Use of cyclohexylamine as a flotation agent in mineral processing

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Compound of Interest

Compound Name: Cyclohexylamine

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An Application Guide to the Use of **Cyclohexylamine** in Mineral Flotation

Introduction: The Role of Collectors in Froth Flotation

Froth flotation is a cornerstone of the mineral processing industry, enabling the economic extraction of valuable minerals from low-grade ores.[1] The process hinges on the selective separation of hydrophobic (water-repelling) particles from hydrophilic (water-attracting) ones in an aqueous slurry.[2] This differentiation is achieved by manipulating the surface chemistry of the minerals. While some minerals are naturally hydrophobic, most require the addition of chemical reagents known as collectors. These are heteropolar organic compounds that selectively adsorb onto the surface of the target mineral, rendering it hydrophobic and facilitating its attachment to air bubbles for recovery in a froth phase.[2][3]

Cyclohexylamine ($C_6H_{11}NH_2$), a primary alicyclic amine, serves as a cationic collector, particularly effective for the flotation of non-sulfide minerals, such as silicates and oxides, which are not amenable to collection by the more common thiol-based collectors used for sulfide ores.[4][5] This guide provides a detailed overview of the principles, applications, and experimental protocols for utilizing **cyclohexylamine** as a flotation agent.

Physicochemical Properties and Mechanism of Action

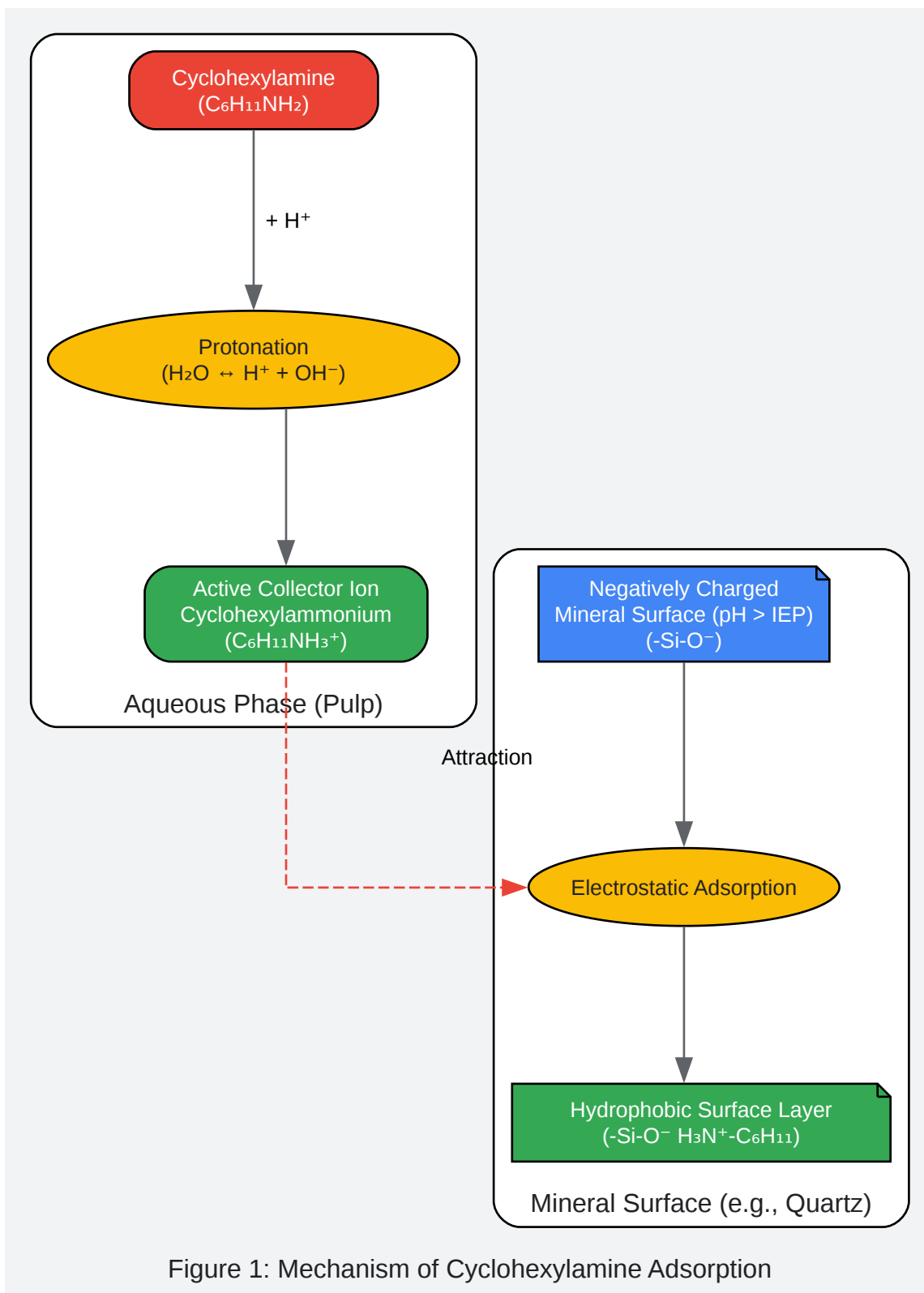
Cyclohexylamine is a colorless liquid with a characteristic fishy odor and is miscible with water.[4][6] As an amine, it acts as a weak base. In an aqueous solution, it protonates to form the cyclohexylammonium cation ($C_6H_{11}NH_3^+$), which is the active collecting species.

Table 1: Physicochemical Properties of **Cyclohexylamine**

Property	Value	Reference
Chemical Formula	$C_6H_{13}N$	[4]
Molar Mass	99.17 g/mol	[4]
Appearance	Clear to yellowish liquid	[4]
Density	0.8647 g/cm ³	[4]
Boiling Point	134.5 °C	[4]
Solubility in Water	Miscible	[4]

| pKa (of conjugate acid) | 10.64 [[4] |

The collection mechanism is primarily driven by electrostatic attraction. Most silicate minerals, like quartz (SiO_2) and feldspar, carry a negative surface charge in neutral to alkaline pH conditions, above their isoelectric point (IEP).[7][8] The positively charged cyclohexylammonium ion is electrostatically attracted to this negatively charged surface. Once adsorbed, the non-polar cyclohexyl group orients outwards into the aqueous phase, creating the necessary hydrophobic layer for air bubble attachment.[9]



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Caption: Mechanism of **cyclohexylamine** adsorption on a mineral surface.

Key Applications in Mineral Processing

Cyclohexylamine and other primary amines are particularly suited for the flotation of industrial minerals where gangue (waste material) is separated from the valuable mineral.

Reverse Flotation of Iron Ores

In the beneficiation of iron ores, the primary goal is to remove silica (quartz) impurities. Cationic reverse flotation is a widely used technique where the gangue (quartz) is floated away from the valuable iron oxides (e.g., hematite).^{[7][10]} Amines like **cyclohexylamine** act as collectors for the negatively charged quartz at an alkaline pH (typically 10-11), while starch is often used as a depressant to prevent the flotation of hematite.^[11]

Flotation of Silicate Minerals (Feldspar-Quartz Separation)

The separation of feldspar from quartz is a classic application of amine flotation.^{[12][13]} The process is typically carried out in a highly acidic circuit (pH 2.5-3.0) with hydrofluoric acid (HF) as an activator for feldspar.^{[14][15]} HF attacks the aluminosilicate structure of feldspar, creating active sites for the adsorption of the amine collector. Under these conditions, feldspar floats while quartz is depressed.^[12] Due to environmental concerns with HF, fluorine-free methods using mixed anionic/cationic collectors are also being developed.^{[13][16]}

Factors Influencing Flotation Performance

The efficiency of **cyclohexylamine** as a collector is highly dependent on several operational parameters. Optimization of these variables is critical for achieving desired selectivity and recovery.^{[17][18]}

- **Pulp pH:** This is arguably the most critical factor.^[8] The pH determines the surface charge of the minerals and the degree of ionization of the amine collector.^[17] For silicate flotation, a specific pH range is required to ensure the target mineral has a sufficient negative charge for collector adsorption while other minerals do not.^[19]
- **Collector Dosage:** The concentration of **cyclohexylamine** must be carefully controlled. Insufficient dosage results in poor hydrophobicity and low recovery.^[20] Conversely, an excessive dosage can lead to reduced selectivity by promoting the flotation of gangue

minerals, and can also lead to the formation of micelles which are hydrophilic and inhibit flotation.[\[21\]](#)

- **Particle Size:** Flotation is most effective for a specific particle size range. Very fine particles can lead to high reagent consumption and non-selective entrainment, while coarse particles may be too heavy to be lifted by air bubbles, even after acquiring a hydrophobic surface.[\[19\]](#)
- **Presence of Other Reagents:** The flotation system is a complex chemical environment. Frothers (e.g., pine oil, MIBC) are necessary to create a stable froth layer.[\[11\]](#) Depressants (e.g., starch) or activators (e.g., HF) may be required to enhance selectivity.[\[11\]](#)[\[14\]](#) The interaction between these reagents can be synergistic or antagonistic.

Table 2: Typical Parameter Ranges for Amine Flotation of Silicates

Parameter	Typical Range	Rationale & Causality
pH	2.5 - 3.0 (for Feldspar w/ HF)	Optimizes feldspar activation and quartz depression. [12] [14]
	9.0 - 11.0 (for Quartz)	Ensures a strong negative surface charge on quartz for cationic collector adsorption. [7] [19]
Collector Dosage	0.05 - 0.5 kg/ton (50-500 g/t)	Balances achieving sufficient hydrophobicity for recovery against the loss of selectivity and reagent cost at higher concentrations. [12] [22]
Conditioning Time	3 - 10 minutes	Allows sufficient time for the collector to adsorb onto the mineral surfaces before aeration. [12]

| Pulp Density | 20 - 35% solids by weight | Affects reagent concentration and particle-bubble collision probability.[\[2\]](#) |

Laboratory Protocol: Evaluating Cyclohexylamine for Quartz Flotation

This protocol outlines a standard laboratory procedure for assessing the effectiveness of **cyclohexylamine** in the reverse flotation of quartz from a mineral mixture using a mechanical flotation cell.

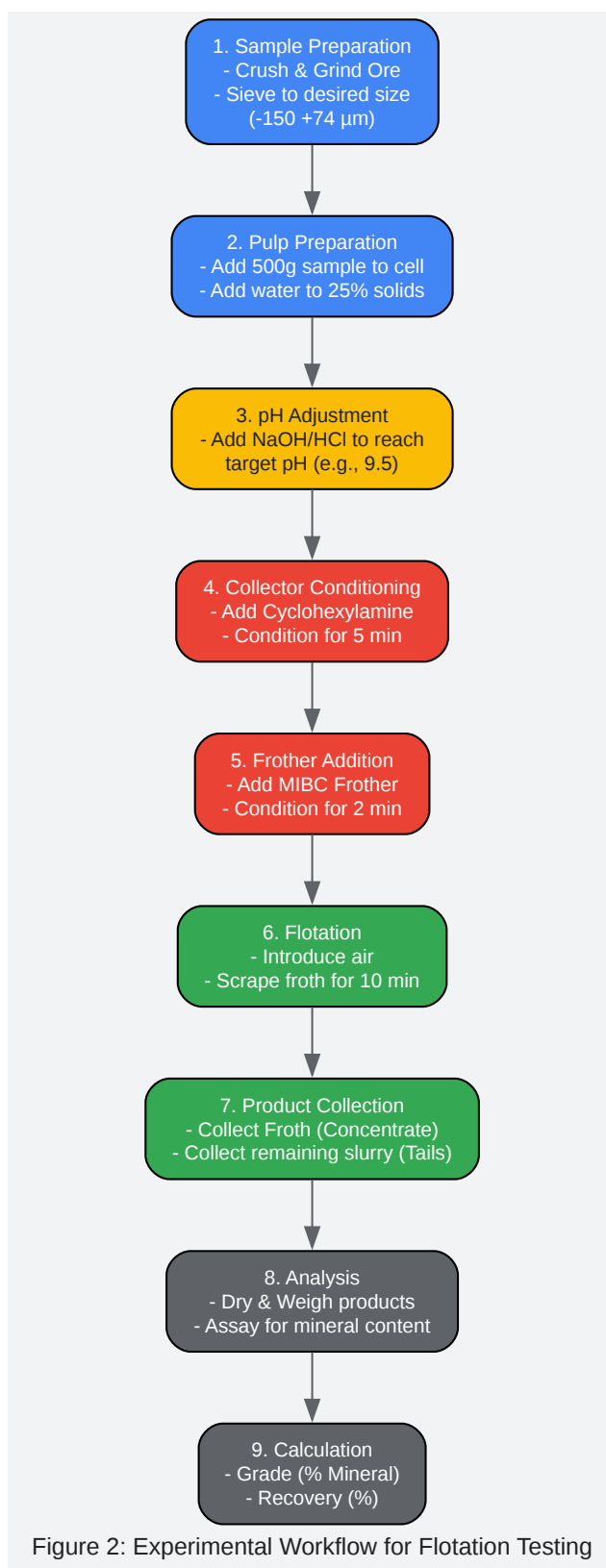


Figure 2: Experimental Workflow for Flotation Testing

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Caption: Experimental workflow for laboratory flotation testing.

Materials and Reagents

- Mineral Sample: Representative ore or an artificial mixture of quartz and another mineral (e.g., hematite). Ground to a particle size of 80% passing 150 μm .
- **Cyclohexylamine** Collector: 1% (w/v) stock solution in deionized water.
- Frother: Methyl isobutyl carbinol (MIBC), 0.1% (w/v) solution.
- pH Modifiers: 0.1 M NaOH and 0.1 M HCl solutions.
- Equipment: Laboratory mechanical flotation machine (e.g., Denver D-12), pH meter, analytical balance, drying oven, assay equipment (e.g., XRF).

Step-by-Step Procedure

- Pulp Preparation: Place a 500 g representative sample of the ground mineral into the flotation cell. Add deionized water to achieve a pulp density of approximately 25% solids.
- pH Adjustment: Start the agitator at a moderate speed (e.g., 900 rpm). Insert a calibrated pH probe and slowly add NaOH or HCl to adjust the pulp to the desired pH (e.g., pH 9.5 for quartz flotation). Allow the pH to stabilize for 2-3 minutes.
- Collector Conditioning: Using a micropipette, add the desired volume of the 1% **cyclohexylamine** stock solution to the pulp. Allow the pulp to condition for 5 minutes. This step is crucial for ensuring adequate adsorption of the collector onto the mineral surfaces.
- Frother Addition: Add the MIBC frother solution (a typical starting dose is 25-50 μL of the 0.1% solution) and condition for an additional 2 minutes.
- Flotation: Open the air inlet valve to introduce air into the cell, inducing froth formation. The air flow rate should be sufficient to carry mineral-laden bubbles to the surface but not so high as to cause excessive turbulence.
- Froth Collection: Manually scrape the froth from the lip of the cell into a collection pan for a set period (e.g., 10 minutes). This collected product is the concentrate (in this case, floated quartz).

- **Product Handling:** After the flotation period, stop the air and agitation. Drain the remaining slurry from the cell into a separate pan; this is the tailings product.
- **Analysis:** Filter, dry, and weigh both the concentrate and tailings products. Analyze each product for its mineral content (e.g., % SiO₂) using an appropriate assay method.
- **Calculations:**
 - **Grade:** The percentage of the desired mineral in the concentrate or tailings.
 - **Recovery:** The percentage of the desired mineral from the original feed that is recovered to the concentrate. $\text{Recovery (\%)} = (\text{Mass of Concentrate} \times \text{Grade of Concentrate}) / (\text{Mass of Feed} \times \text{Grade of Feed}) \times 100$

Safety and Environmental Considerations

Cyclohexylamine is a flammable, corrosive, and toxic substance that must be handled with extreme care.[\[23\]](#)[\[24\]](#)

- **Health Hazards:** It can cause severe skin and eye burns upon contact.[\[23\]](#)[\[25\]](#) Inhalation can irritate the respiratory tract, and exposure may lead to dizziness and nausea.[\[25\]](#) It is also suspected of damaging fertility.[\[23\]](#)[\[26\]](#)
- **Handling Precautions:** Always work in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[\[24\]](#)
- **Environmental Hazards:** **Cyclohexylamine** is harmful to aquatic organisms.[\[23\]](#)[\[25\]](#) Effluents from flotation plants using this reagent must be treated to neutralize the pH and remove residual amine before discharge. Do not dispose of solutions into the sewer system.[\[25\]](#) All waste should be handled as hazardous chemical waste according to institutional guidelines.

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